

Sulfasalazine-d4: A Technical Guide for Researchers

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Compound of Interest

Compound Name: **Sulfasalazine-d4**

Cat. No.: **B585354**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Sulfasalazine-d4**, a deuterated analog of Sulfasalazine. It is intended to serve as a valuable resource for researchers and scientists engaged in drug development and analytical studies. This document outlines the key specifications, analytical methodologies, and a representative analytical workflow for this stable isotope-labeled internal standard.

Core Compound Specifications

Sulfasalazine-d4 is a stable isotope-labeled version of Sulfasalazine, widely used as an internal standard in quantitative bioanalytical assays.^[1] The deuterium labeling enhances its utility in mass spectrometry-based methods by providing a distinct mass shift from the unlabeled parent drug, ensuring accurate quantification in complex biological matrices.^[1]

The general specifications for **Sulfasalazine-d4**, as compiled from various suppliers, are presented below.

Property	Specification	Reference
IUPAC Name	(E)-2-hydroxy-5-((4-(N-(pyridin-2-yl)d4)sulfamoyl)phenyl)diazenyl)benzoic acid	[1]
CAS Number	1346606-50-5	[2] [3]
Molecular Formula	C ₁₈ H ₁₀ D ₄ N ₄ O ₅ S	[3]
Molecular Weight	402.42 g/mol	[1]
Purity (by HPLC)	>95%	[2]
Storage Temperature	2-8°C	[3]

Analytical Data and Characterization

The following table summarizes typical analytical data for **Sulfasalazine-d4**. These values are representative and may vary between different batches and suppliers.

Analysis	Typical Result
Appearance	Bright-yellow or brownish-yellow fine powder
Solubility	Soluble in DMSO (60 mg/mL)
¹ H-NMR	Consistent with structure
Mass Spectrometry	Consistent with molecular weight

Experimental Protocols

Detailed below are representative experimental protocols for the analysis of Sulfasalazine utilizing **Sulfasalazine-d4** as an internal standard. These methods are based on published research and are provided as a reference for laboratory use.

LC-MS/MS Method for Quantification in Human Placenta[5]

This method describes the simultaneous quantification of Sulfasalazine and its metabolite, Sulfapyridine, in human placental tissue.

- Sample Preparation:

- Homogenize placental tissue with a water:methanol (1:1, v/v) mixture.
- Perform sample extraction using protein precipitation followed by solid-phase extraction.
- Use **Sulfasalazine-d4** and Sulfapyridine-d4 as internal standards.

- Chromatographic Conditions:

- Column: Agilent Poroshell EC-C18 (3.0 × 100 mm, 2.7 μ m)
- Mobile Phase A: Water with 0.1% formic acid
- Mobile Phase B: Acetonitrile:methanol (90:10, v/v) with 0.1% formic acid
- Flow Rate: 0.450 mL/min
- Gradient Elution: Employed over a total run time of seven minutes.

- Mass Spectrometry Conditions:

- Instrument: Shimadzu-8040 mass spectrometer
- Ionization Mode: Positive electrospray ionization (ESI)
- Monitoring Mode: Multiple reaction monitoring (MRM)

- Validation:

- The assay was validated over a range of 30-30,000 ng/mL.
- Inter-day validation showed average accuracies of 101.6% to 112.7% with precisions of 4.4-6.7% for Sulfasalazine.

HPLC-UV Method for Stability Testing[6]

This method is suitable for the stability testing of Sulfasalazine in pharmaceutical formulations.

- Chromatographic Conditions:

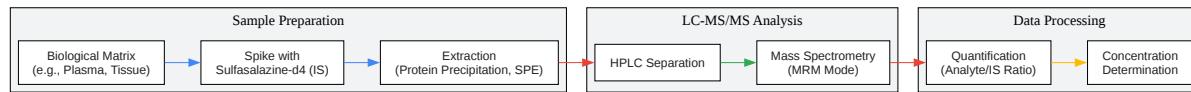
- Column: Xterra® RP18 (4.6 mm × 250 mm; 5 μ m)
- Mobile Phase: Methanol and ammonium acetate buffer (10 mM, pH 7.0) (48:52, v/v)
- Flow Rate: 0.8 mL/min
- Detection: UV at 360 nm
- Mode: Isocratic

- Validation:

- The method was found to be linear ($r^2=0.99945$) in the concentration range of 0.5–50 μ g/mL.
- Precision was reported as %RSD < 2, and accuracy (recovery) was between 94–102%.

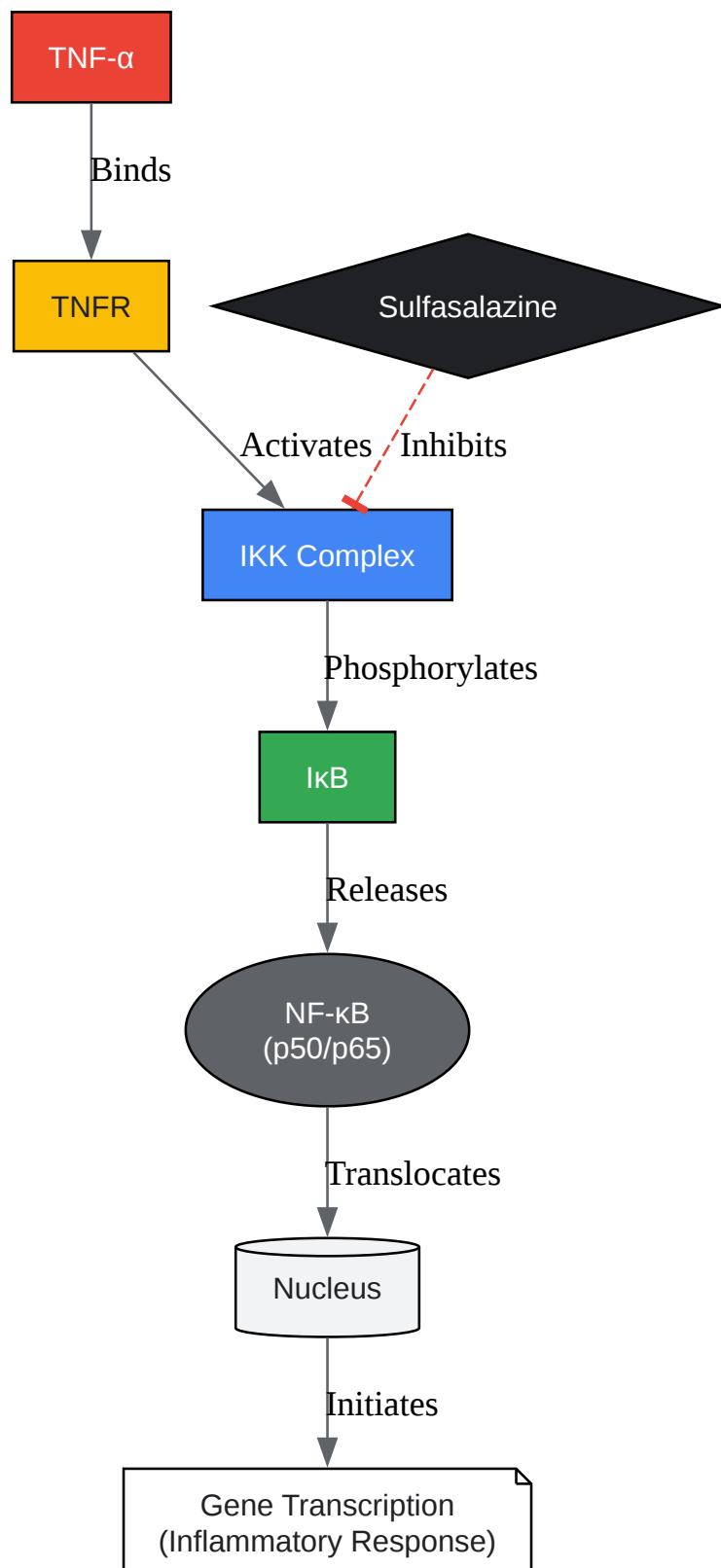
Analytical Workflow and Signaling Pathway Visualization

The following diagrams illustrate a typical analytical workflow for the quantification of Sulfasalazine using **Sulfasalazine-d4** and the NF- κ B signaling pathway, which is inhibited by Sulfasalazine.



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Caption: Analytical workflow for Sulfasalazine quantification.



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Caption: Inhibition of the NF-κB signaling pathway by Sulfasalazine.

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